

Hexarelin Peptide: Application Notes and Protocols for Research

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Compound of Interest

Compound Name: Hexarelin

Cat. No.: B1671829

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the reconstitution, storage, and experimental use of **Hexarelin** peptide. The information is intended to ensure the stability and efficacy of the peptide for research applications.

Product Information

- Peptide Name: **Hexarelin**
- Molecular Formula: C₄₇H₅₈N₁₂O₆
- Molecular Weight: 887.0 g/mol [1]
- Sequence: His-D-2-methyl-Trp-Ala-Trp-D-Phe-Lys-NH₂[1]
- Description: **Hexarelin** is a synthetic hexapeptide that acts as a potent growth hormone secretagogue (GHS). It mimics the action of ghrelin by binding to the growth hormone secretagogue receptor (GHSR) to stimulate the release of growth hormone (GH).[2]

Reconstitution of Lyophilized Hexarelin

Proper reconstitution of lyophilized **Hexarelin** is crucial for maintaining its biological activity. Use sterile techniques in a clean environment to prevent contamination.

Recommended Solvents:

- Bacteriostatic Water (0.9% benzyl alcohol)
- Sterile Water
- 0.9% Sodium Chloride

Protocol for Reconstitution:

- **Equilibration:** Allow the vial of lyophilized **Hexarelin** to come to room temperature before reconstitution. This prevents condensation from forming inside the vial.
- **Solvent Addition:** Using a sterile syringe, slowly inject the desired volume of the chosen solvent into the vial, aiming the stream against the side of the vial to avoid frothing.
- **Dissolution:** Gently swirl the vial until the peptide is completely dissolved. Do not shake vigorously, as this can degrade the peptide.
- **Inspection:** The resulting solution should be clear and free of particulate matter.

Table 1: Example Reconstitution Volumes and Concentrations

Vial Size (mg)	Volume of Solvent (mL)	Resulting Concentration (mg/mL)	Resulting Concentration (µg/µL)
2	1	2	2
2	2	1	1
5	1	5	5
5	2.5	2	2
10	2	5	5

Storage Guidelines

Proper storage is essential to maintain the stability and potency of **Hexarelin**.

Table 2: Storage Conditions and Stability

Form	Storage Temperature	Stability	Notes
Lyophilized Powder	-20°C to -80°C	Up to 2 years	Recommended for long-term storage.
2°C to 8°C	Up to 2 years[3]	Suitable for short to medium-term storage.	
Room Temperature	Up to 3 weeks[4]	For short-term storage and shipping.	
Reconstituted Solution	-20°C	Several months	Avoid repeated freeze-thaw cycles. Aliquoting is recommended.
2°C to 8°C	2 to 7 days[4]	For short-term use.	

Important Considerations:

- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing the reconstituted solution can degrade the peptide. It is highly recommended to aliquot the solution into single-use volumes before freezing.
- **Carrier Proteins:** For long-term storage of the reconstituted peptide, adding a carrier protein such as 0.1% Human Serum Albumin (HSA) or Bovine Serum Albumin (BSA) can help prevent peptide loss due to adsorption to the vial surface.[4]

Experimental Protocols

In Vitro Assay: Stimulation of GH Release in Pituitary Cells

This protocol describes a general method for evaluating the effect of **Hexarelin** on growth hormone secretion from a rat pituitary tumor cell line (e.g., GH1 or similar).

Materials:

- Rat pituitary cell line (e.g., GH1)
- Cell culture medium (e.g., DMEM) supplemented with fetal bovine serum (FBS) and antibiotics
- Reconstituted **Hexarelin** solution
- Phosphate-buffered saline (PBS)
- Assay buffer (e.g., serum-free DMEM)
- Growth Hormone ELISA kit
- Multi-well cell culture plates (e.g., 24-well)
- Sterile laboratory equipment

Procedure:

- **Cell Seeding:** Seed the pituitary cells into a 24-well plate at a density of 2×10^5 cells/well and incubate for 24 hours at 37°C in a 5% CO₂ humidified incubator.
- **Starvation:** After 24 hours, aspirate the culture medium and wash the cells twice with sterile PBS. Add serum-free medium and incubate for 2-4 hours to starve the cells.
- **Hexarelin Treatment:** Prepare serial dilutions of **Hexarelin** in serum-free medium to achieve the desired final concentrations (e.g., 0.01 µM to 1 µM).
- Remove the starvation medium and add the **Hexarelin** solutions to the respective wells. Include a vehicle control (serum-free medium without **Hexarelin**).
- **Incubation:** Incubate the plate for 1 hour at 37°C in a 5% CO₂ incubator.
- **Sample Collection:** After incubation, collect the supernatant from each well.

- **GH Measurement:** Quantify the amount of growth hormone in the collected supernatants using a commercially available GH ELISA kit, following the manufacturer's instructions.
- **Data Analysis:** Analyze the data to determine the dose-dependent effect of **Hexarelin** on GH secretion.

In Vivo Study: Subcutaneous Administration in Mice

This protocol provides a general guideline for the subcutaneous administration of **Hexarelin** in a research mouse model.

Materials:

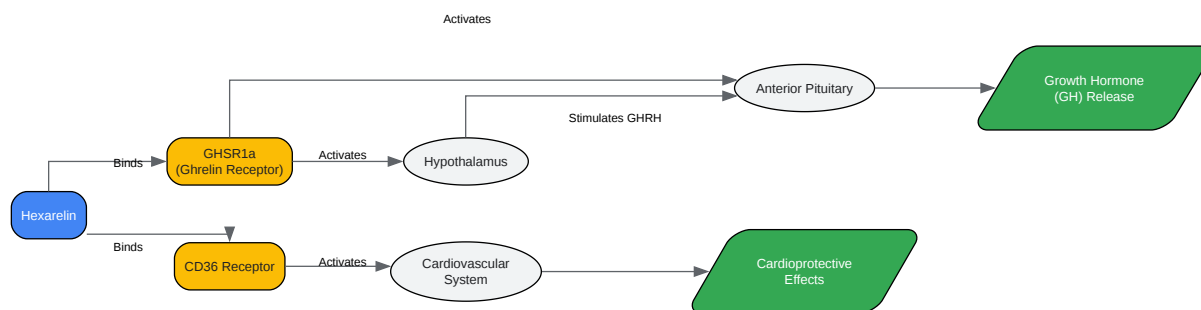
- Reconstituted **Hexarelin** solution
- Sterile saline (0.9% NaCl) for dilution
- Insulin syringes (or similar for accurate dosing)
- Research mice

Procedure:

- **Dose Preparation:** Dilute the reconstituted **Hexarelin** stock solution with sterile saline to the desired final concentration for injection. A common dosage range for research is 80 to 320 µg/kg body weight.[5]
- **Animal Handling:** Handle the mice according to approved animal care and use protocols.
- **Administration:** Administer the prepared **Hexarelin** solution subcutaneously in the scruff of the neck or the flank.
- **Observation:** Monitor the animals for any adverse reactions and for the desired physiological responses.
- **Sample Collection:** Collect blood samples at predetermined time points post-injection (e.g., 15, 30, 60, 90, and 120 minutes) to measure plasma GH levels.[5]

Visualized Pathways and Workflows

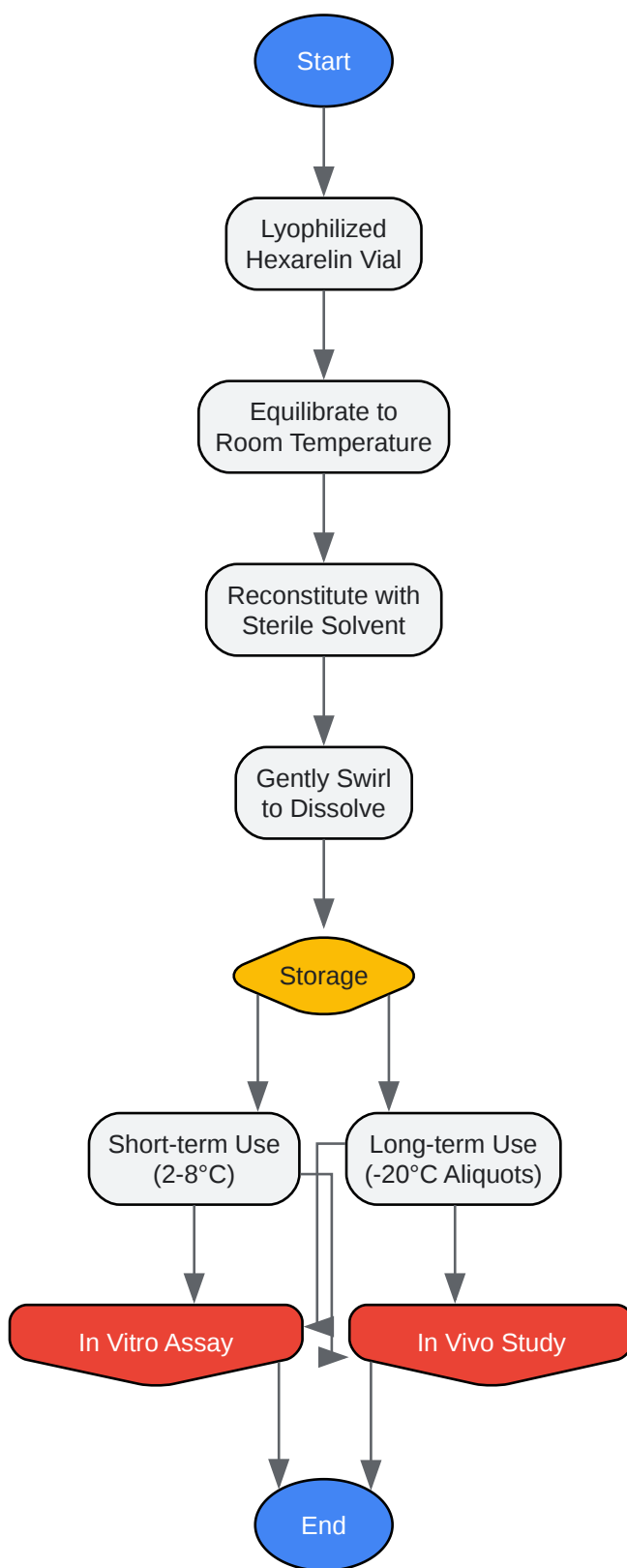
Hexarelin Signaling Pathways



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Caption: **Hexarelin** signaling pathways.

Experimental Workflow for Hexarelin Reconstitution and Use



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Caption: **Hexarelin** experimental workflow.

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